

Personal protective equipment for handling BX-320

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BX-320

Cat. No.: B1607279

[Get Quote](#)

Essential Safety and Handling Guide for BX-320

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **BX-320**, a potent and selective PDK1 inhibitor. Adherence to these procedures is critical to ensure personal safety and minimize environmental impact.

Chemical Identification and Hazards

BX-320 is a selective, ATP-competitive inhibitor of 3-phosphoinositide-dependent protein kinase-1 (PDK1). While a valuable tool in cancer research, it presents specific health and environmental hazards.

Hazard Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.[1]
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[1]

Chemical Data	Information	Source
CAS Number	702676-93-5	[1][2][3]
Molecular Formula	C23H31BrN8O3	[1][2]
Molecular Weight	547.458 g/mol	[1]
Solubility	Soluble in DMSO	[2][3]
Storage	Store at -20°C (powder) or -80°C (in solvent). Keep away from direct sunlight and ignition sources.[1]	

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **BX-320**.

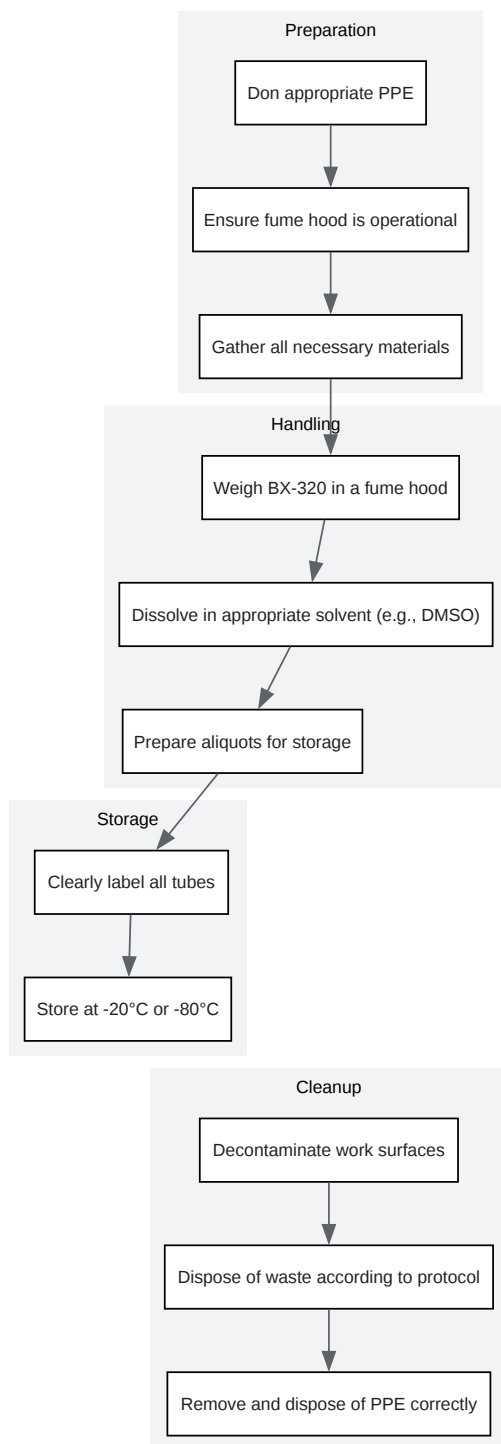
Protection Type	Specific Equipment	Purpose
Eye Protection	Safety glasses with side shields or goggles.	To prevent eye contact with dust or splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin absorption.
Body Protection	Laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary for operations with a potential for aerosol generation.	To prevent inhalation of dust or aerosols.

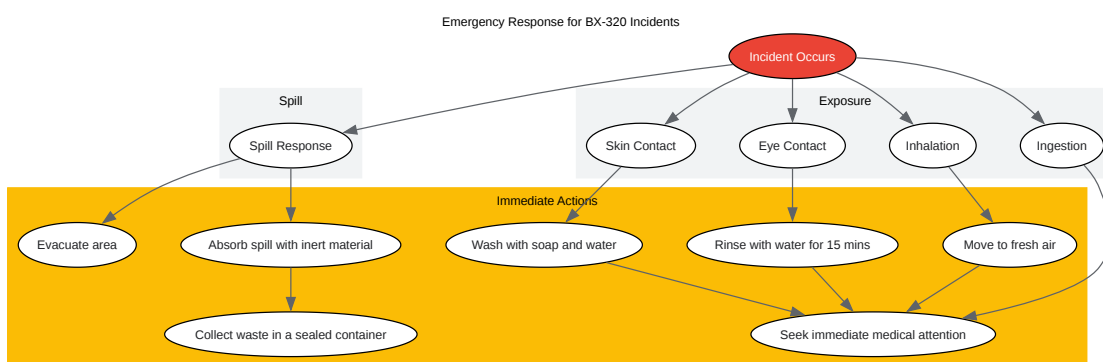
Safe Handling and Operational Procedures

The following step-by-step procedures must be followed to ensure the safe handling of **BX-320**.

Experimental Workflow for Handling **BX-320**:

Experimental Workflow: Handling BX-320





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BX-320|702676-93-5|MSDS [dcchemicals.com]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling BX-320]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1607279#personal-protective-equipment-for-handling-bx-320>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com